

The Genesis and Synthetic Evolution of 1-Cyanocyclopropanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyanocyclopropanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Cyanocyclopropanecarboxylic acid, a structurally unique and reactive molecule, has carved a niche for itself in the landscape of organic synthesis and medicinal chemistry. While not as widely recognized for direct biological signaling as its amino-analogue, 1-aminocyclopropane-1-carboxylic acid (ACC), its utility as a versatile synthetic intermediate is well-documented. This technical guide provides an in-depth exploration of the discovery, history, and synthetic methodologies of **1-cyanocyclopropanecarboxylic acid**. It includes a compilation of quantitative data, detailed experimental protocols, and visualizations to facilitate a comprehensive understanding for researchers in drug discovery and chemical development.

Introduction: A Tale of a Strained Ring

The cyclopropane ring, with its inherent strain and unique electronic properties, has fascinated chemists for over a century. The introduction of functional groups onto this three-membered carbocycle creates valuable building blocks for the synthesis of complex molecules, including pharmaceuticals and agrochemicals. **1-Cyanocyclopropanecarboxylic acid**, featuring both a nitrile and a carboxylic acid group attached to the same carbon of the cyclopropane ring, is a prime example of such a bifunctional reagent. Its discovery and the development of its

synthesis have been driven by the relentless pursuit of novel molecular architectures in organic chemistry.

Discovery and Historical Context

While pinpointing a single definitive "discovery" of **1-cyanocyclopropanecarboxylic acid** is challenging, its history is intrinsically linked to the broader exploration of cyclopropane chemistry. Early investigations into the synthesis of cyclopropane derivatives laid the groundwork for the eventual preparation of this specific compound.

A significant milestone in the synthesis of related structures was the work on cyclopropane-1,1-dicarboxylic acid.^[1] A notable and well-documented method for the preparation of **1-cyanocyclopropanecarboxylic acid** was later published in *Organic Syntheses*. This procedure, developed by Singh and Danishefsky, extended the methodology for synthesizing doubly activated cyclopropanes to include the use of ethyl cyanoacetate, achieving an impressive 86% yield.^[1]

Further interest in the molecule is evidenced by structural studies, such as the work of Jones and Schrumpf published in *Acta Crystallographica Section C* in 1987, which focused on its crystal structure.^[2] This indicates that by the late 20th century, the compound was not only synthetically accessible but also a subject of detailed physicochemical analysis.

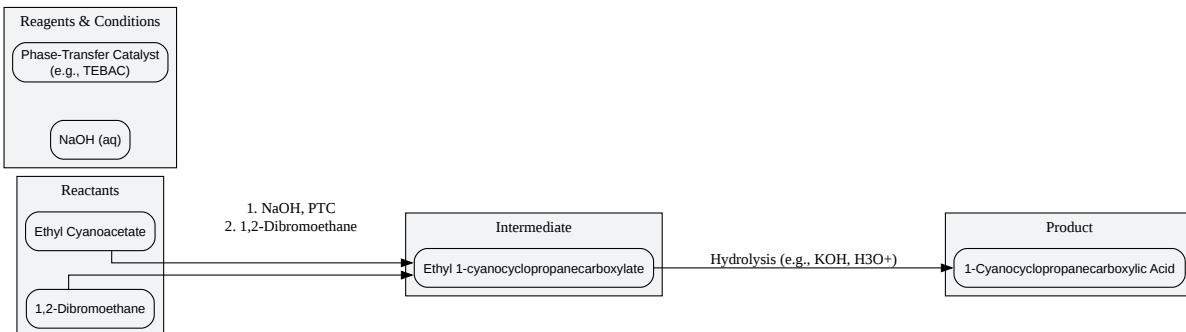
Synthetic Methodologies

The primary and most efficient synthesis of **1-cyanocyclopropanecarboxylic acid** involves the reaction of a malonic ester derivative with a dihaloethane. The method detailed in *Organic Syntheses* remains a benchmark for its preparation.

Synthesis from Ethyl Cyanoacetate and 1,2-Dibromoethane

This method, a variation of the malonic ester synthesis, utilizes a phase-transfer catalyst to facilitate the cyclization reaction.

Reaction Scheme:

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Caption: General workflow for the synthesis of **1-Cyanocyclopropanecarboxylic acid**.

Experimental Protocol (Adapted from *Organic Syntheses*[1])

Materials:

- Ethyl cyanoacetate
- 1,2-Dibromoethane
- 50% Aqueous Sodium Hydroxide (NaOH)
- Triethylbenzylammonium chloride (TEBAC) or other suitable phase-transfer catalyst
- Diethyl ether
- Concentrated Hydrochloric Acid (HCl)

- Magnesium sulfate ($MgSO_4$) or other suitable drying agent
- Potassium hydroxide (KOH)
- Ethanol

Procedure:

Step 1: Synthesis of Ethyl 1-cyanocyclopropanecarboxylate

- In a three-necked flask equipped with a mechanical stirrer, add a 50% aqueous solution of sodium hydroxide.
- To this, add the phase-transfer catalyst (e.g., triethylbenzylammonium chloride).
- With vigorous stirring, add a mixture of ethyl cyanoacetate and 1,2-dibromoethane.
- The reaction is exothermic and should be monitored. Continue vigorous stirring for several hours.
- After the reaction is complete, dilute the mixture with water and extract the product with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain crude ethyl 1-cyanocyclopropanecarboxylate.

Step 2: Hydrolysis to **1-Cyanocyclopropanecarboxylic Acid**

- Dissolve potassium hydroxide in ethanol.
- Add the crude ethyl 1-cyanocyclopropanecarboxylate to the ethanolic KOH solution.
- Stir the reaction mixture at room temperature for several hours to effect saponification.
- Remove the ethanol under reduced pressure.
- Dissolve the residue in water and wash with diethyl ether to remove any unreacted ester.

- Cool the aqueous layer in an ice bath and acidify with concentrated hydrochloric acid to precipitate the product.
- Extract the aqueous layer multiple times with diethyl ether.
- Combine the organic extracts, dry over anhydrous magnesium sulfate, and evaporate the solvent to yield **1-cyanocyclopropanecarboxylic acid**. The product can be further purified by recrystallization.

Quantitative Data:

Synthesis Step	Reactants	Reagents/C conditions	Product	Yield	Reference
Cyclization & Hydrolysis	Ethyl cyanoacetate, 1,2-Dibromoethane	1. NaOH (aq), TEBAC; 2. KOH, EtOH; 3. H ₃ O ⁺	1-Cyanocyclopropanecarboxylic acid	86%	[1]

Physicochemical Properties and Spectroscopic Data

1-Cyanocyclopropanecarboxylic acid is a white to off-white solid.

Property	Value	Reference
Molecular Formula	C ₅ H ₅ NO ₂	[3] [4]
Molecular Weight	111.10 g/mol	[3] [4]
Melting Point	140 °C	[2]
CAS Number	6914-79-0	[3]

Spectroscopic Data:

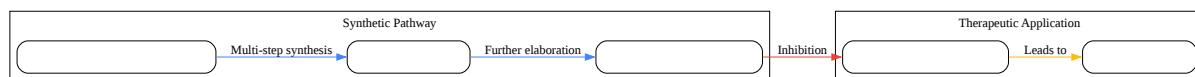
- ¹H NMR (DMSO-d₆): δ 1.73 (m, 4H), 11.08 (s, 1H)

- ^{13}C NMR: Data available in spectral databases.
- IR: Characteristic peaks for $\text{C}\equiv\text{N}$ (nitrile) and $\text{C}=\text{O}$ (carboxylic acid) functional groups.

Role in Drug Discovery and Development

1-Cyanocyclopropanecarboxylic acid is primarily utilized as a versatile building block in the synthesis of more complex molecules with potential therapeutic applications. Its rigid cyclopropane core and the presence of two reactive functional groups allow for the introduction of this motif into larger scaffolds.

One notable application is in the synthesis of sphingosine kinase 1 (SphK1) inhibitors.^[2] SphK1 is a validated target in cancer therapy, and inhibitors based on a cyclopropane scaffold have shown promise.



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Caption: Role of **1-Cyanocyclopropanecarboxylic acid** in the synthesis of SphK1 inhibitors.

It is crucial to distinguish **1-cyanocyclopropanecarboxylic acid** from its close structural relative, 1-aminocyclopropane-1-carboxylic acid (ACC). ACC is a well-known precursor to the plant hormone ethylene and has been shown to have ethylene-independent signaling roles in plants.^[5] There is currently no substantial evidence to suggest that **1-cyanocyclopropanecarboxylic acid** participates in similar biological signaling pathways. Its primary value in a biological context lies in its utility as a synthetic tool to create molecules that do have specific biological targets.

Conclusion

1-Cyanocyclopropanecarboxylic acid, while not a household name in the realm of signaling molecules, holds a significant place in the synthetic chemist's toolbox. Its efficient and well-

documented synthesis, coupled with its unique structural features, makes it a valuable intermediate in the quest for novel therapeutics. This guide has provided a comprehensive overview of its history, synthesis, and applications, aiming to equip researchers with the foundational knowledge necessary to leverage this intriguing molecule in their own research endeavors. The continued exploration of cyclopropane-containing scaffolds in drug discovery ensures that the legacy of **1-cyanocyclopropanecarboxylic acid** as a key building block will endure.

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